

interference of N-(Hydroxymethyl)nicotinamide in biochemical assays

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Compound of Interest

Compound Name: *N*-(Hydroxymethyl)nicotinamide

Cat. No.: B1678751

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Technical Support Center: N-(Hydroxymethyl)nicotinamide

Welcome to the technical support resource for researchers using **N-(Hydroxymethyl)nicotinamide**. This guide provides essential information, troubleshooting advice, and answers to frequently asked questions regarding the potential for this compound to interfere with biochemical assays.

Frequently Asked Questions (FAQs)

Q1: What is **N-(Hydroxymethyl)nicotinamide** and what are its primary characteristics?

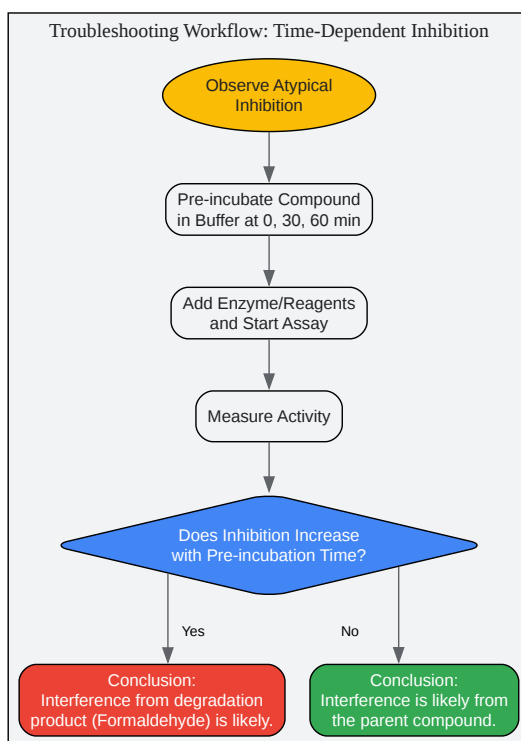
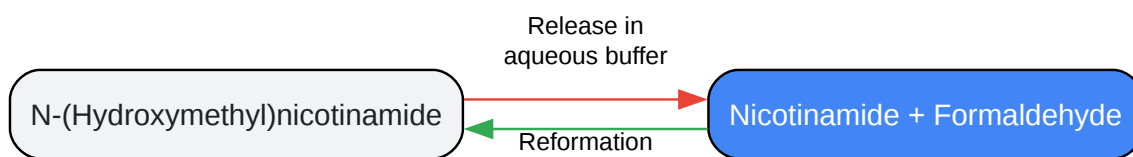
N-(Hydroxymethyl)nicotinamide, also known as nikethamide or bilamid, is a chemical compound structurally related to nicotinamide (a form of vitamin B3).^{[1][2]} It is recognized primarily as an antimicrobial agent.^{[3][4][5][6]} Its key chemical properties are summarized below.

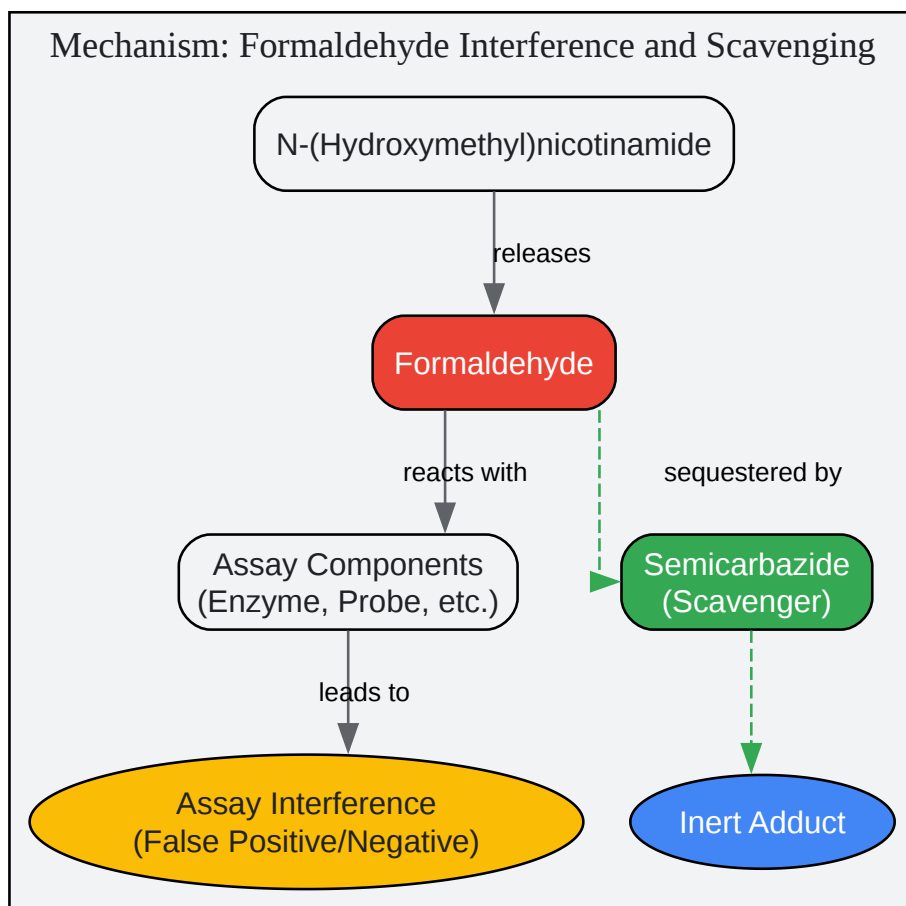
Table 1: Chemical Properties of **N-(Hydroxymethyl)nicotinamide**

Property	Value	Reference
CAS Number	3569-99-1	[1][5]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1][4][5]
Molecular Weight	152.15 g/mol	[1][4][5]
Appearance	Crystals	
Melting Point	141-154 °C	[5][7]
Solubility	Sparingly soluble in cold water and alcohol; freely soluble in hot water and alcohol. Soluble in DMSO.	[4][7]

Q2: Why might **N-(Hydroxymethyl)nicotinamide** interfere with my biochemical assay?

The primary cause for concern is the N-(hydroxymethyl) group. Compounds with this structure are known to be adducts of an amide and formaldehyde. In aqueous solutions, such as assay buffers, **N-(Hydroxymethyl)nicotinamide** can exist in equilibrium with its constituent molecules: nicotinamide and formaldehyde. Formaldehyde is a highly reactive small molecule known to cause significant interference in many biochemical assays.





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References

- 1. N-(Hydroxymethyl)nicotinamide | C₇H₈N₂O₂ | CID 77116 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. What is the mechanism of Nicotinamide? [synapse.patsnap.com]
- 3. N-(Hydroxymethyl)nicotinamide | Antibacterial | TargetMol [targetmol.com]
- 4. glpbio.com [glpbio.com]

- 5. N-(Hydroxymethyl)nicotinamide 98 3569-99-1 [sigmaaldrich.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. N-(Hydroxymethyl)nicotinamide [drugfuture.com]
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